Application Notes and Protocols: VU 0238429 Stock Solution Preparation

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Compound of Interest	
Compound Name:	*VU 0238429*
CAS No.:	*1160247-92-6*
Cat. No.:	*B611727*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

VU 0238429 is a potent and selective positive allosteric modulator (PAM) of the muscarinic acetylcholine receptor subtype 5 (M5).[1][2][3][4][5] As a crucial tool in studying the physiological roles of the M5 receptor, proper preparation of stock solutions is essential for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **VU 0238429** stock solutions for in vitro and in vivo research applications.

Data Presentation: Properties of VU 0238429

A summary of the key quantitative data for **VU 0238429** is presented in the table below for easy reference.

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Property	Value	Source
Molecular Weight	351.28 g/mol	[1][3][4][5]
Formula	$C_{17}H_{12}F_3NO_4$	[1][3][4][5]
CAS Number	1160247-92-6	[1][3][4][5]
Appearance	Solid, Light yellow to orange	[1]
Purity	≥97%	[4][5]
EC_{50} at M5 Receptor	1.16 μM	[1][3][4][5]
Selectivity	>30-fold selective versus M1 and M3 receptors	[1][4][5]
Activity at M2/M4	No potentiator activity	[1][3][4][5]
Solubility in DMSO	≥ 70 mg/mL (≥ 199.27 mM)	[3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **VU 0238429** in dimethyl sulfoxide (DMSO), a common solvent for in vitro applications.

Materials:

- **VU 0238429** powder
- Anhydrous/hygroscopic dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

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- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation: Before starting, ensure the work area is clean and that all equipment is properly calibrated. It is recommended to work in a fume hood.
- Weighing: Carefully weigh out the desired amount of **VU 0238429** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.51 mg of **VU 0238429** (Molecular Weight = 351.28 g/mol).
- Dissolving: Add the weighed **VU 0238429** powder to a sterile microcentrifuge tube or amber glass vial. Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO. To continue the example, add 1 mL of DMSO to the 3.51 mg of powder. Note: Using newly opened DMSO is crucial as it is hygroscopic and absorbed moisture can impact solubility.[1][3]
- Mixing: Tightly cap the tube or vial and vortex thoroughly until the compound is completely dissolved. The solution should be clear. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.

Preparation of Working Solutions

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For cell-based assays or other in vitro experiments, the concentrated stock solution needs to be further diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium.

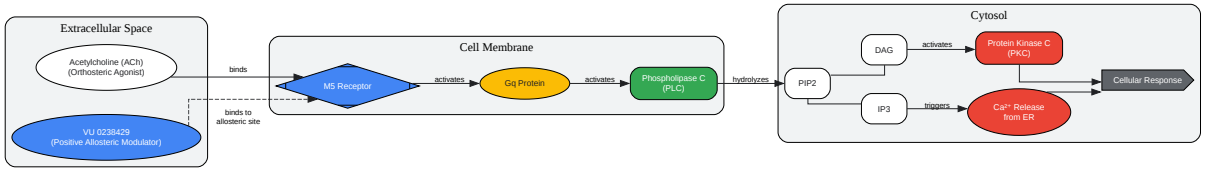
Procedure:

- Thawing: Thaw a single aliquot of the **VU 0238429** stock solution at room temperature.
- Dilution: Serially dilute the stock solution into your experimental buffer or medium to achieve the desired final concentration. Note: The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.
- Mixing: Gently mix the working solution before adding it to your experimental setup.
- Usage: Use the freshly prepared working solution immediately. Do not store diluted aqueous solutions for extended periods.

Mandatory Visualizations

Signaling Pathway of **VU 0238429**

VU 0238429 acts as a positive allosteric modulator at the M5 muscarinic acetylcholine receptor, a G-protein coupled receptor (GPCR). The simplified signaling pathway is depicted below.



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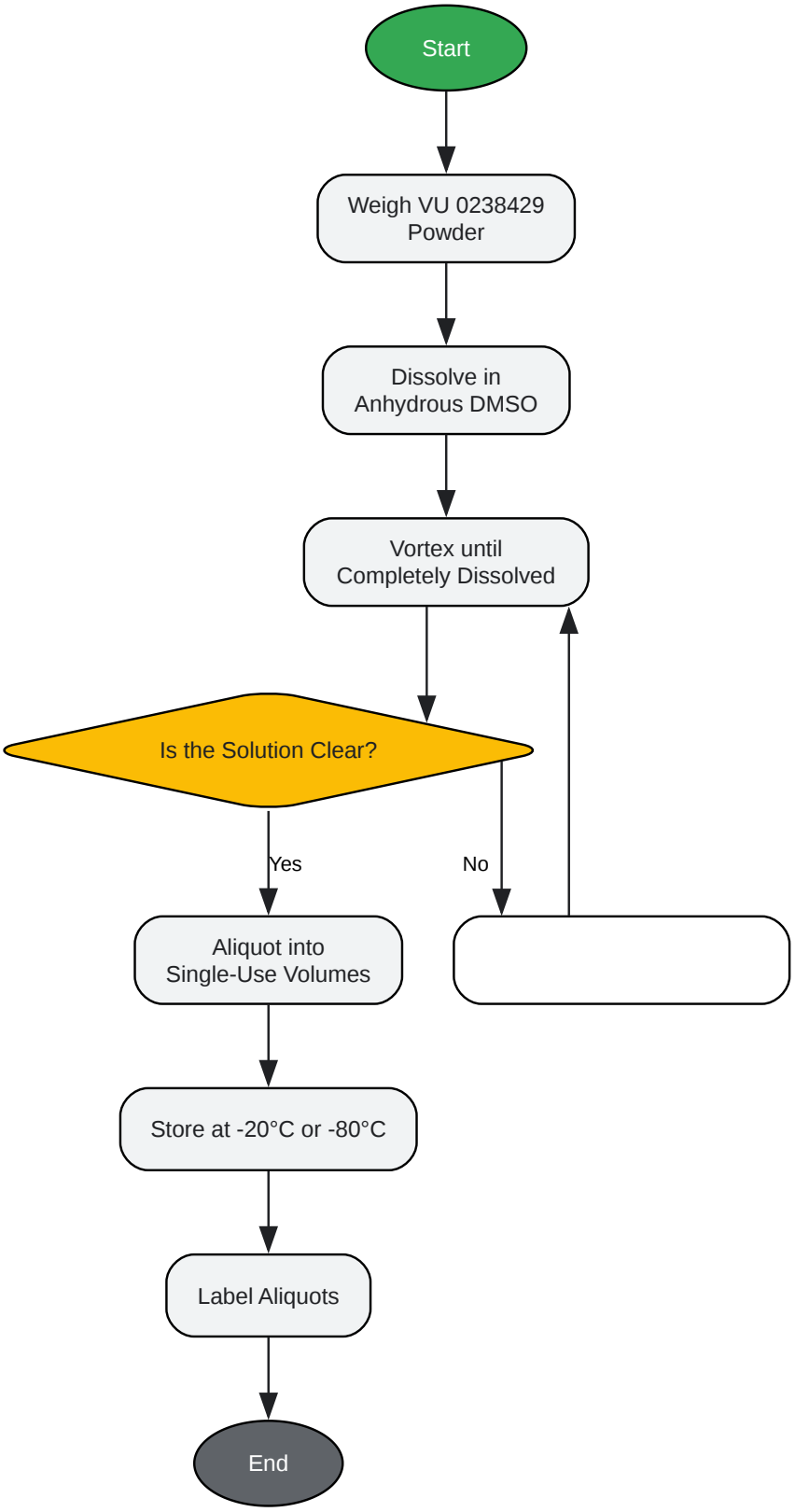
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Caption: M5 receptor signaling pathway modulated by **VU 0238429**.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the logical workflow for preparing a **VU 0238429** stock solution.

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Caption: Workflow for preparing **VU 0238429** stock solution.

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